

ATTO 590 Maleimide: A Technical Guide for Advanced Fluorescence Microscopy

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Compound of Interest

Compound Name: *ATTO 590 maleimide*

Cat. No.: *B15138530*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **ATTO 590 maleimide**, a fluorescent probe belonging to the rhodamine family of dyes.^{[1][2][3]} Renowned for its exceptional photostability, high fluorescence quantum yield, and strong absorption, **ATTO 590 maleimide** has emerged as a powerful tool for elucidating complex biological processes at the molecular level.^{[1][2][4]} Its applications span a wide range of advanced fluorescence microscopy techniques, including single-molecule detection and super-resolution imaging.^{[1][2][4]}

Core Photophysical and Chemical Properties

ATTO 590 is characterized by its strong absorption of light in the yellow-orange region of the spectrum and subsequent emission of bright, red-shifted fluorescence.^{[5][6]} The maleimide functional group enables specific and efficient covalent labeling of thiol groups, commonly found in cysteine residues of proteins.^[4] This specificity allows for the precise attachment of the fluorophore to a protein of interest, minimizing off-target labeling.^[4]

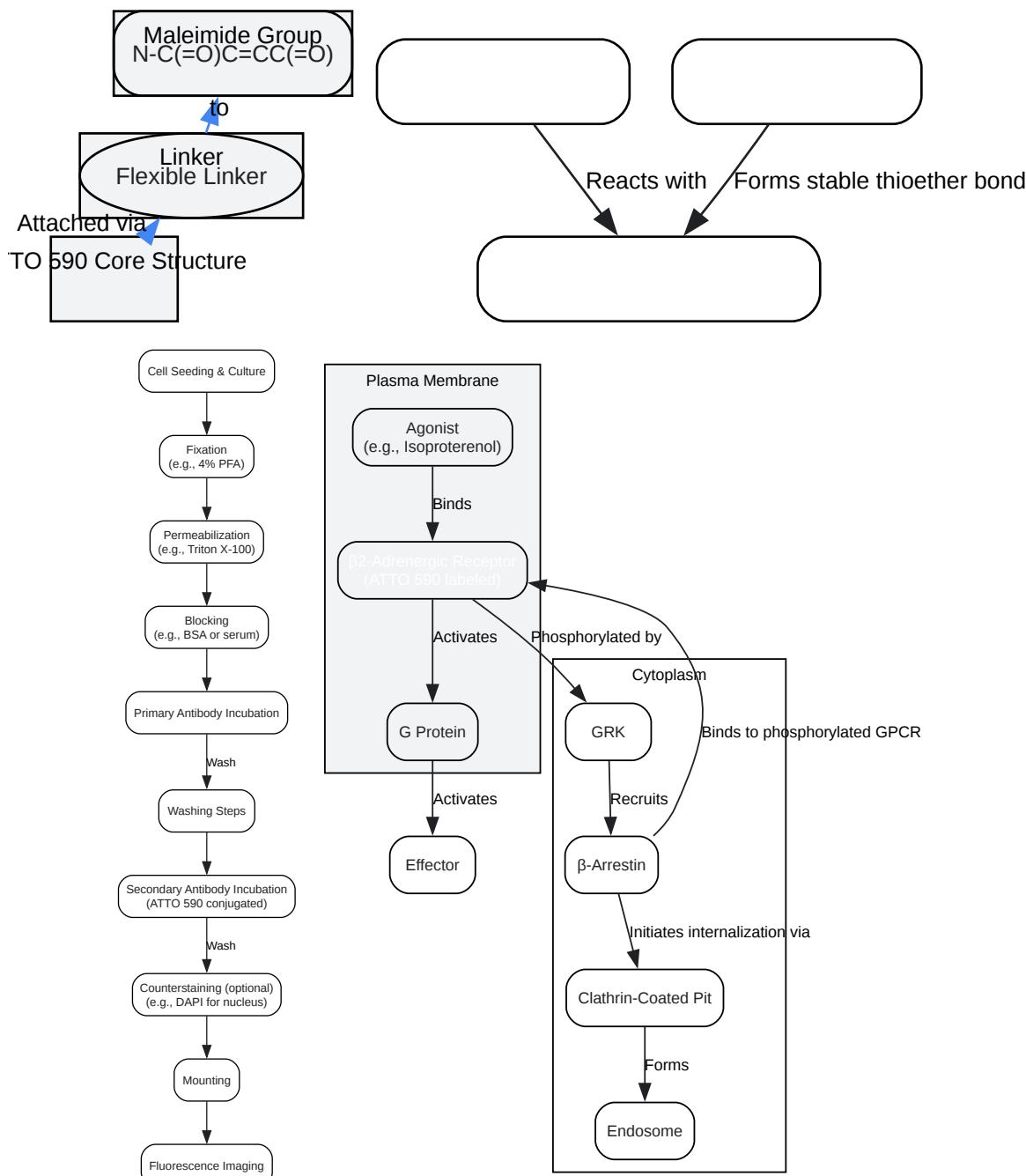
Quantitative Data Summary

The key photophysical and chemical properties of **ATTO 590 maleimide** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Excitation Maximum (λ_{abs})	593 - 594 nm	[1] [5] [7]
Emission Maximum (λ_{em})	622 - 624 nm	[1] [5] [7]
Molar Extinction Coefficient (ϵ_{max})	120,000 M ⁻¹ cm ⁻¹	[1] [5] [7]
Fluorescence Quantum Yield (η_{fl})	80%	[1]
Fluorescence Lifetime (t_{fl})	3.7 ns	[1]
Molecular Weight	~813.29 g/mol	[4] [8]
Correction Factor (CF ₂₈₀)	0.43 - 0.44	[1] [5]

Visualizing the Chemistry: Structure and Labeling Reaction

To understand the utility of **ATTO 590 maleimide**, it is essential to visualize its structure and the mechanism by which it conjugates to proteins.



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